

Handling and disposal procedures for 2,3-Dibromo-1-propanol

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Compound of Interest

Compound Name: 2,3-Dibromo-1-propanol

Cat. No.: B041173

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Application Notes and Protocols for 2,3-Dibromo-1-propanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **2,3-Dibromo-1-propanol** (CAS No. 96-13-9), a chemical intermediate used in the synthesis of flame retardants, insecticides, and pharmaceuticals.^[1] Due to its toxicity and carcinogenicity, strict adherence to these protocols is essential to ensure personnel safety and environmental protection.

Chemical and Physical Properties

2,3-Dibromo-1-propanol is a colorless to light yellow, viscous liquid.^{[1][2]} A summary of its key quantitative properties is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ Br ₂ O	[1]
Molecular Weight	217.89 g/mol	[1]
Density	2.12 g/mL at 25 °C	[2]
Boiling Point	219 °C (decomposes); 95-97 °C at 10 mmHg	[2]
Melting Point	9 °C	[2]
Flash Point	>110 °C (>230 °F)	[2]
Water Solubility	5-10 g/100 mL at 20 °C	[2]
Vapor Pressure	0.0675 mmHg at 25 °C	[2]
Refractive Index	n _{20/D} 1.559	[2]

Hazard Information and Safety Precautions

2.1 Hazard Summary

2,3-Dibromo-1-propanol is classified as a hazardous substance with the following primary concerns:

- Toxicity: It is harmful if swallowed, inhaled, or absorbed through the skin.[2]
- Carcinogenicity: It is reasonably anticipated to be a human carcinogen.[3]
- Irritation: It is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract.
- Environmental Hazard: It is harmful to aquatic life with long-lasting effects.[2]

When heated to decomposition, it can emit toxic fumes of carbon monoxide, carbon dioxide, and hydrogen bromide gas.

2.2 Safety Precautions

- Designated Work Area: All work with **2,3-Dibromo-1-propanol** should be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.
- Engineering Controls: A properly functioning chemical fume hood is essential. The work surface should be covered with absorbent, plastic-backed paper to contain any potential spills.
- Personal Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.
- Transportation: When transporting **2,3-Dibromo-1-propanol**, use sealed, unbreakable secondary containers.

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **2,3-Dibromo-1-propanol**:

- Gloves: Wear disposable nitrile gloves. For prolonged or direct contact, consider double-gloving. Discard gloves immediately after use or if contamination is suspected.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.
- Lab Coat: A fully fastened laboratory coat must be worn.
- Respiratory Protection: For operations with a high potential for aerosol generation that cannot be adequately controlled by a fume hood, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Storage and Handling

4.1 Storage

- Store in a cool, dry, well-ventilated area away from direct sunlight.
- Keep containers tightly sealed.

- Store in a designated area for toxic and carcinogenic materials.
- Incompatible with strong oxidizing agents. Keep segregated from these materials.

4.2 Handling

- Before use, obtain and read the Safety Data Sheet (SDS).
- Perform all manipulations within a chemical fume hood.
- Use mechanical pipetting aids; never pipette by mouth.
- Ensure all containers are clearly labeled with the chemical name and appropriate hazard warnings.

Experimental Protocols

The following are generalized protocols for the use of **2,3-Dibromo-1-propanol**. Specific experimental conditions should be adapted based on the nature of the reaction.

5.1 General Reaction Setup

- Preparation: Set up the reaction apparatus within a chemical fume hood. Cover the work surface with absorbent paper.
- Reagent Transfer: Carefully measure and transfer **2,3-Dibromo-1-propanol** using a glass syringe or pipette with a mechanical aid.
- Reaction Conditions: If the reaction requires heating, use a well-controlled heating mantle and a condenser to prevent the release of vapors.
- Monitoring: Monitor the reaction progress using appropriate analytical techniques.

5.2 Reaction Quenching and Work-up

- Quenching: For reactions involving excess brominating agents, a quenching step is necessary. A solution of sodium metabisulfite or sodium thiosulfate can be used to neutralize excess bromine. This should be done cautiously as the reaction can be exothermic.

- **Extraction and Washing:** After quenching, the product can be extracted using an appropriate organic solvent. The organic layer should be washed with water and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate the solvent using a rotary evaporator.

Spill Management Protocol

In the event of a spill, follow these procedures immediately:

- **Evacuate:** Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- **Isolate:** Restrict access to the spill area.
- **Ventilate:** Ensure the chemical fume hood is operating at maximum capacity.
- **Small Spills:** For small spills, use absorbent paper to carefully pick up the liquid. Place the contaminated paper in a sealed, labeled plastic bag for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a soap and water solution. Follow with a decontamination procedure as outlined in Section 7.0.
- **Reporting:** Report the spill to the laboratory supervisor and the institutional safety office.

Decontamination Protocol

All surfaces and equipment that have come into contact with **2,3-Dibromo-1-propanol** must be decontaminated.

7.1 Equipment Decontamination

- **Initial Rinse:** Rinse glassware and equipment with an appropriate solvent (e.g., ethanol or acetone) to remove the bulk of the chemical. Collect the rinse solvent as hazardous waste.
- **Chemical Neutralization:** Prepare a 10% aqueous solution of sodium thiosulfate. Immerse or thoroughly rinse the equipment with this solution to neutralize any residual brominated compounds. Let it sit for at least one hour.

- Final Cleaning: Wash the equipment with soap and water, followed by a final rinse with deionized water.

7.2 Surface Decontamination

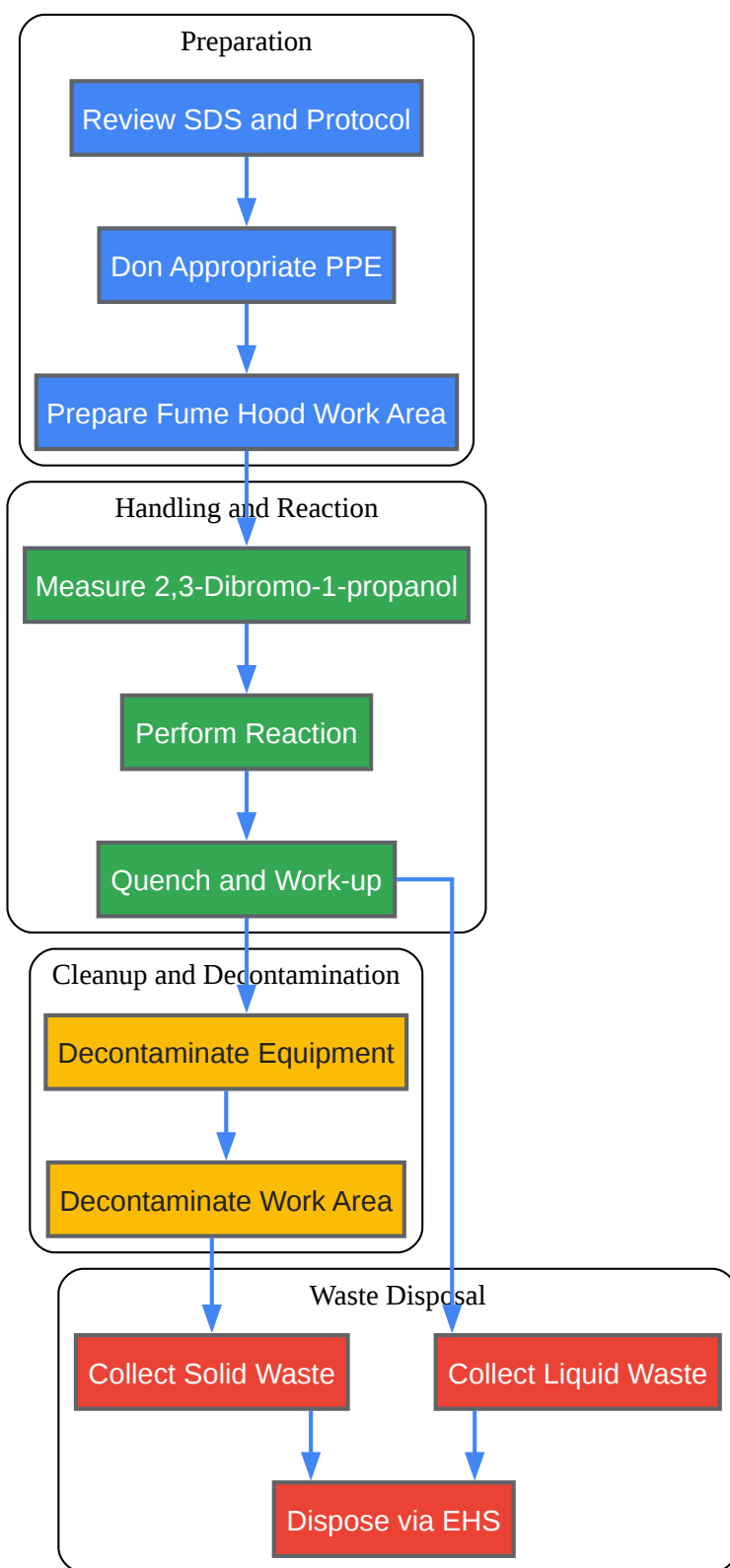
- Initial Wipe: Wipe the contaminated surface with absorbent paper soaked in a soap and water solution.
- Neutralization: Wipe the surface with a cloth soaked in a 10% sodium thiosulfate solution.
- Final Wipe: Wipe the surface with a clean, wet cloth to remove any residue.

Waste Disposal Protocol

All waste containing **2,3-Dibromo-1-propanol** must be treated as hazardous waste.

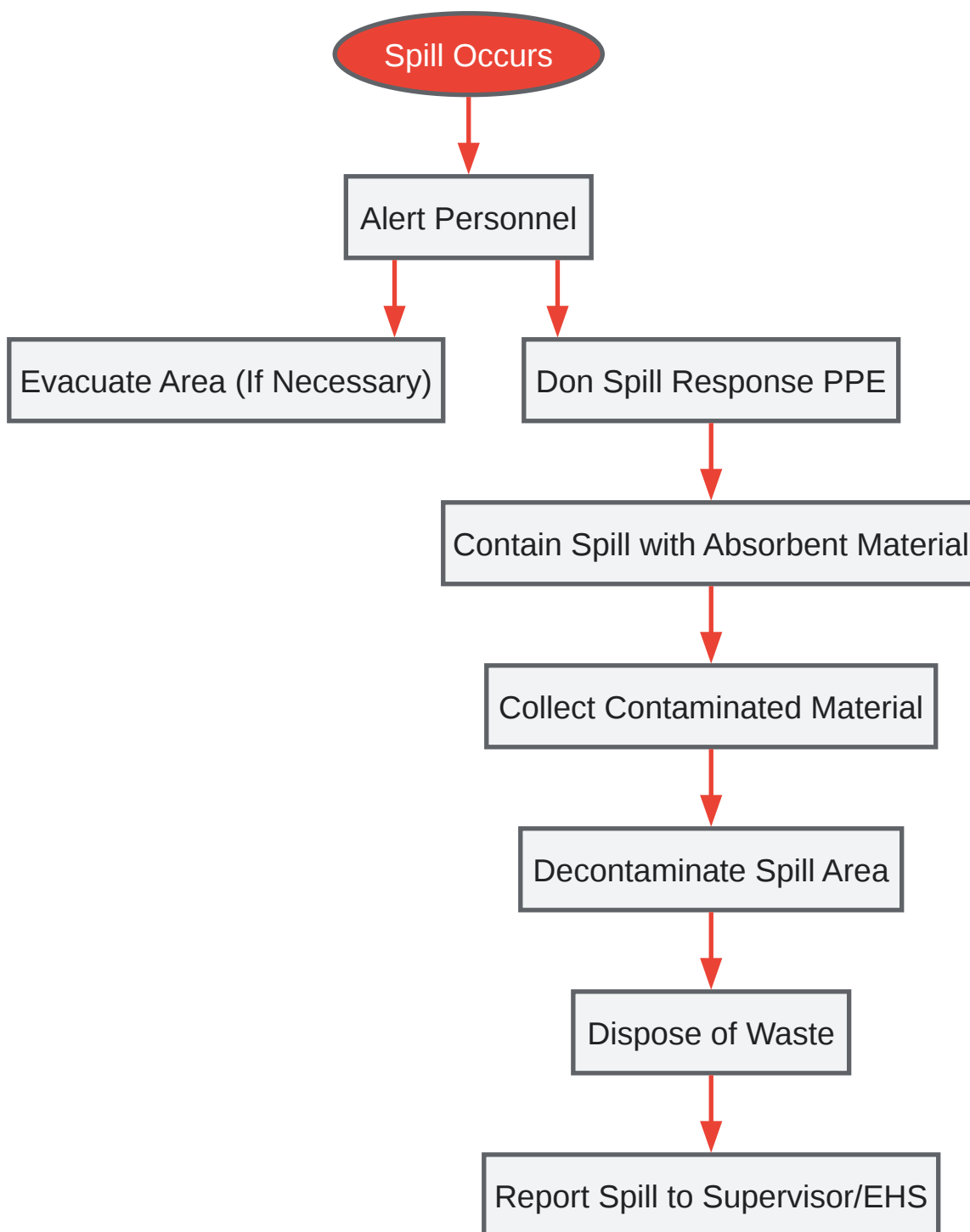
- Segregation: Do not mix waste containing **2,3-Dibromo-1-propanol** with other waste streams. It should be collected as halogenated organic waste.
- Liquid Waste: Collect all liquid waste, including reaction mixtures and solvent rinses, in a clearly labeled, sealed container. The label should indicate "Hazardous Waste: Halogenated Organic Liquid" and list **2,3-Dibromo-1-propanol** as a component.
- Solid Waste: Collect all contaminated solid waste, such as gloves, absorbent paper, and pipette tips, in a sealed plastic bag. The bag should be labeled "Hazardous Waste: Halogenated Organic Solid" and placed in a designated solid waste container.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office. Do not dispose of any **2,3-Dibromo-1-propanol** waste down the drain.

Visualizations



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Caption: Experimental Workflow for **2,3-Dibromo-1-propanol**.



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Caption: Spill Response Protocol for **2,3-Dibromo-1-propanol**.

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